

CAS number and molecular weight of 2-dimethylamino-benzothiazole

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Compound of Interest

Compound Name: *Benzothiazole, 2-dimethylamino-*

Cat. No.: *B103434*

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An In-depth Technical Guide to 2-Dimethylamino-benzothiazole

This technical guide provides a comprehensive overview of the chemical properties, synthetic approaches, and biological significance of 2-dimethylamino-benzothiazole. The document is intended for researchers, scientists, and professionals involved in drug discovery and development, offering detailed information on its physicochemical characteristics, experimental protocols, and relevant biological pathways.

Physicochemical Properties

2-Dimethylamino-benzothiazole is a heterocyclic organic compound featuring a benzothiazole core substituted with a dimethylamino group at the 2-position. This substitution significantly influences its chemical properties and biological activity.

Data Presentation: Core Properties

Property	Value	Reference
CAS Number	4074-74-2	[1]
Molecular Formula	C ₉ H ₁₀ N ₂ S	[1]
Molecular Weight	178.26 g/mol	[1]
IUPAC Name	N,N-dimethyl-1,3-benzothiazol-2-amine	

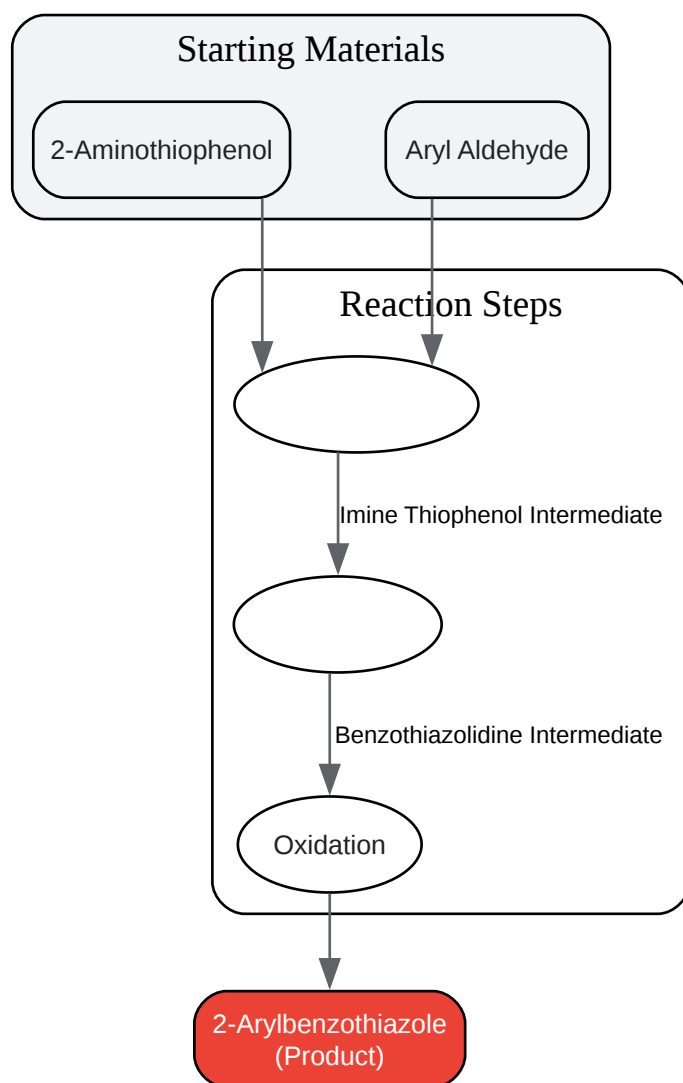
Synthesis Methodology

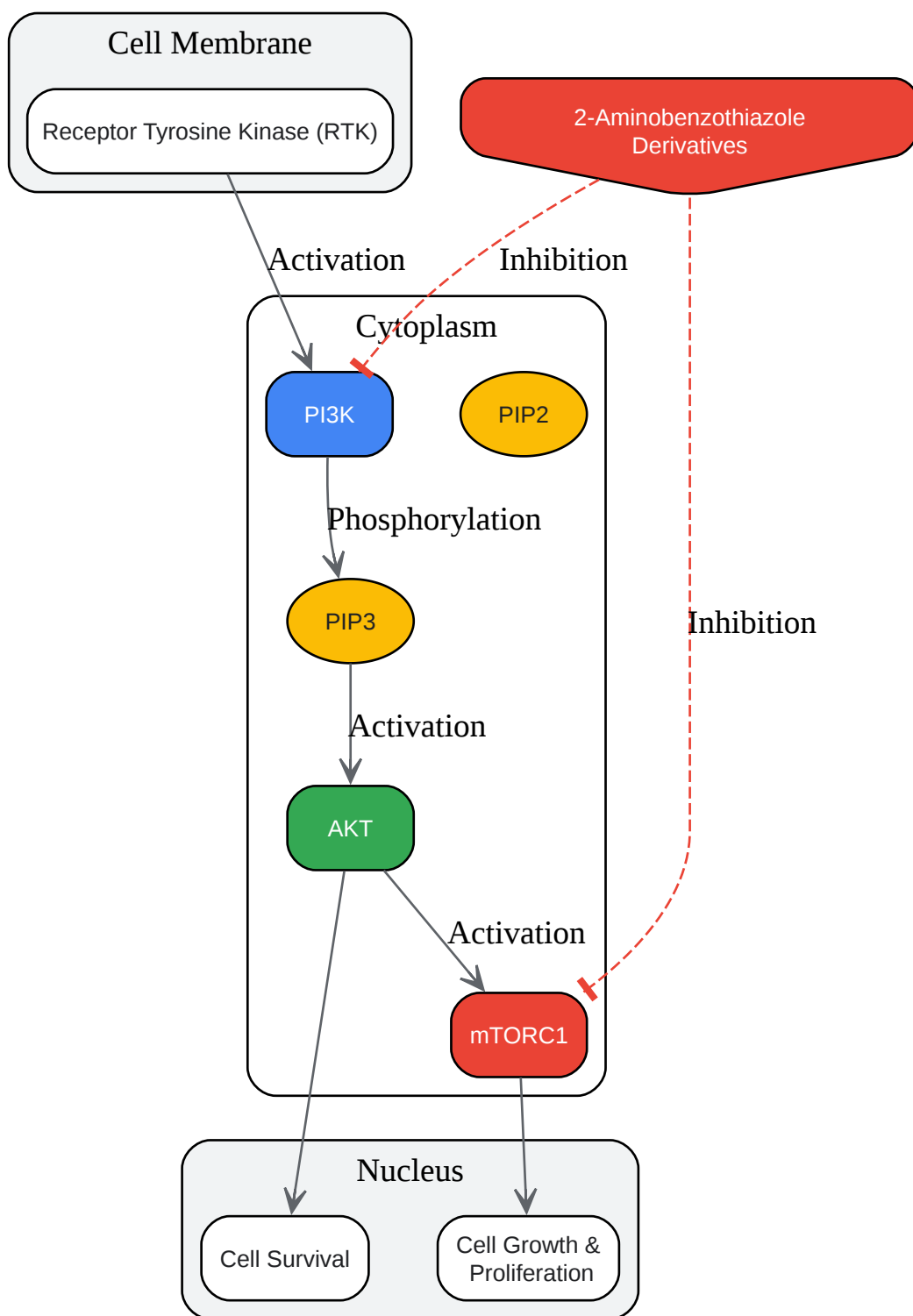
The synthesis of 2-substituted benzothiazoles, including 2-dimethylamino-benzothiazole, can be achieved through several established synthetic routes. A common and effective method involves the condensation of 2-aminothiophenol with a suitable reagent to introduce the 2-substituent.

Experimental Protocol: General Synthesis of 2-Substituted Benzothiazoles

A prevalent method for the synthesis of 2-substituted benzothiazoles is the condensation reaction between 2-aminothiophenol and various carbonyl compounds, such as aldehydes or carboxylic acids.[2][3] This reaction typically proceeds through the formation of an intermediate imine thiophenol, which then undergoes cyclization and oxidation to yield the final benzothiazole product.[3]

Workflow for the Synthesis of 2-Arylbenzothiazoles





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